

Application Notes and Protocols: Avelumab Preparation for Intravenous Infusion

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CypD-IN-29

Cat. No.: B606901

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the preparation of avelumab (Bavencio®) for intravenous (IV) infusion, compiled from established guidelines.

Introduction

Avelumab is a human monoclonal antibody that targets the programmed death-ligand 1 (PD-L1). It is crucial that the preparation of avelumab for intravenous infusion is conducted under aseptic conditions to ensure patient safety and drug efficacy. This document outlines the necessary materials, protocols, and stability information for the proper handling of avelumab from vial to infusion.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the preparation and administration of avelumab.

Table 1: Avelumab Dosage and Administration

Parameter	Value	Citations
Recommended Dose	800 mg	[1] [2] [3]
Alternate Dose	10 mg/kg body weight	[4] [5]
Administration Route	Intravenous Infusion	[1] [4] [6]
Infusion Duration	60 minutes	[1] [4] [6] [7]
Frequency	Every 2 weeks	[1] [5] [6]

Table 2: Materials for Avelumab Dilution

Material	Specification	Citations
Avelumab Vial	200 mg in 10 mL (20 mg/mL)	[2] [8] [9]
Compatible Diluents	0.9% Sodium Chloride Injection, USP 0.45% Sodium Chloride Injection, USP	[1] [2] [4] [10]
Infusion Bag	250 mL	[2] [4] [7] [10]
Infusion Bag Materials	Polyethylene, polypropylene, ethylene vinyl acetate	[4]
In-line Filter	Sterile, non-pyrogenic, low-protein binding	[2] [3] [4] [7]
Filter Pore Size	0.2 micron	[2] [3] [4] [7]

Table 3: Stability of Diluted Avelumab Solution

Storage Condition	Maximum Storage Time	Citations
Room Temperature (up to 25°C / 77°F)	4 hours	[3][10][11][12]
Refrigerated (2°C to 8°C / 36°F to 46°F)	24 hours	[4][10][11][12]
Note:	Protect the diluted solution from light. Do not freeze or shake the diluted solution. If refrigerated, allow the solution to come to room temperature before administration.	[1][3][10][11][12]

Experimental Protocols

3.1. Premedication Protocol

To minimize the risk of infusion-related reactions, patients should be premedicated prior to the first four infusions of avelumab.[1][2][6][10] Premedication may also be administered for subsequent doses based on clinical judgment and the presence or severity of prior reactions.[1][4][10]

- 30-60 minutes prior to infusion: Administer an antihistamine (e.g., diphenhydramine) and acetaminophen.[5]

3.2. Avelumab Dilution Protocol

This protocol should be performed using aseptic technique.

- Visual Inspection: Visually inspect the avelumab vial for particulate matter and discoloration.[1][2][4][10] The solution should be clear, colorless to slightly yellow.[1][2][4][10] Do not use if the solution is cloudy, discolored, or contains particles.[1][2][4][10]
- Withdrawal of Avelumab: Withdraw the required volume of avelumab from the vial(s).[2][4][10]

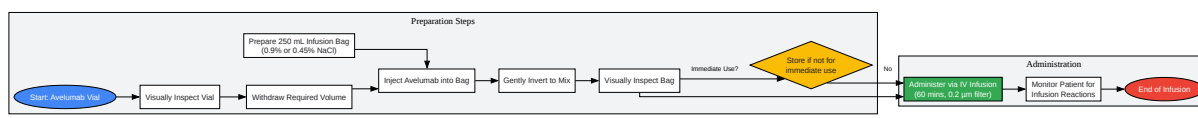
- Dilution: Inject the withdrawn avelumab into a 250 mL infusion bag containing either 0.9% Sodium Chloride Injection or 0.45% Sodium Chloride Injection.[\[2\]](#)[\[4\]](#)[\[10\]](#)
- Mixing: Gently invert the infusion bag to mix the diluted solution.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[10\]](#) Avoid foaming or excessive shearing.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[10\]](#)
- Final Inspection: Inspect the diluted solution to ensure it is clear, colorless, and free of visible particles.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[10\]](#)
- Storage: Use the diluted solution immediately. If immediate use is not possible, store according to the stability data in Table 3.
- Vial Disposal: Discard any partially used or empty vials.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[10\]](#)

3.3. Administration Protocol

- Infusion Line Setup: Administer the diluted avelumab solution through an intravenous line containing a sterile, non-pyrogenic, low-protein binding 0.2 micron in-line filter.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Infusion Rate: Infuse the solution over a period of 60 minutes.[\[1\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#) Do not administer as an intravenous push or bolus injection.[\[4\]](#)
- Co-administration: Do not co-administer other drugs through the same intravenous line.[\[2\]](#)[\[4\]](#)
- Flushing: After the infusion is complete, flush the line with either 0.9% or 0.45% sodium chloride solution.[\[4\]](#)
- Monitoring: Monitor patients for signs and symptoms of infusion-related reactions, which may include pyrexia, chills, flushing, hypotension, dyspnea, wheezing, back pain, abdominal pain, and urticaria.[\[4\]](#)[\[7\]](#)[\[10\]](#)

Signaling Pathways and Workflows

The following diagram illustrates the workflow for the preparation of avelumab for intravenous infusion.



[Click to download full resolution via product page](#)

Caption: Workflow for Avelumab IV Infusion Preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. accessdata.fda.gov [accessdata.fda.gov]
2. DailyMed - BAVENCIO- avelumab injection, solution, concentrate [dailymed.nlm.nih.gov]
3. emdserono.com [emdserono.com]
4. pdf.hres.ca [pdf.hres.ca]
5. oncologynewscentral.com [oncologynewscentral.com]
6. Taking BAVENCIO® (avelumab) | Dosing & Administration [bavencio.com]
7. swagcanceralliance.nhs.uk [swagcanceralliance.nhs.uk]
8. ema.europa.eu [ema.europa.eu]
9. amrh.nepad.org [amrh.nepad.org]
10. Dosing & Administration | BAVENCIO® (avelumab) For HCPs [bavencio.com]
11. globalrph.com [globalrph.com]

- 12. reference.medscape.com [reference.medscape.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Avelumab Preparation for Intravenous Infusion]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b606901#avelumab-preparation-for-intravenous-infusion>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com